Protocol for paper-based analytical devices (PADs) using Tetrabromophenol Blue

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Compound of Interest

Compound Name:	*Tetrabromophenol Blue disodium salt*
CAS No.:	*81590-28-5*
Cat. No.:	*B6343737*

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Executive Summary & Scope

This technical guide details the fabrication, chemical modification, and validation of microfluidic Paper-based Analytical Devices (µPADs) utilizing Tetrabromophenol Blue (TBPB). While TBPB is classically known as a pH indicator, this protocol leverages the "Protein Error of Indicators" phenomenon to create a quantitative sensor for proteins (specifically Human Serum Albumin, HSA) in biological fluids.[1]

Target Audience: Drug development researchers monitoring nephrotoxicity (albuminuria) and diagnostic engineers developing low-cost point-of-care (POC) sensors.

Key Advantages:

- Cost-Efficiency: <$0.05 per device.
- Speed: <5 minutes sample-to-answer.
- Quantitation: Linear dynamic range suitable for clinical screening (0–2000 mg/L).

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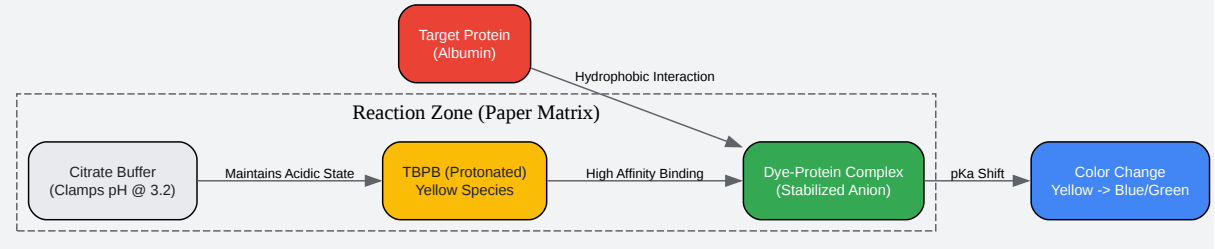
Scientific Principle: The Protein Error of Indicators

To use TBPB effectively, one must understand that we are not measuring pH. We are measuring the shift in the indicator's pKa induced by protein binding.

- Mechanism: At a constant acidic pH (buffered at pH 3.0–3.5), TBPB exists in its protonated, yellow form. When albumin is present, it binds to the dye via hydrophobic and electrostatic interactions. This binding stabilizes the deprotonated (anionic) form of the dye, causing it to release a proton even though the bulk pH hasn't changed.
- Visual Output: The transition results in a color shift from Yellow (protonated) ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  Green/Blue (deprotonated/protein-bound).[1]

Mechanistic Pathway Diagram



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Figure 1: Mechanistic pathway of the Protein Error of Indicators utilized in TBPB assays.

Materials & Equipment

Reagents

Reagent	Grade	Purpose
Tetrabromophenol Blue (TBPB)	ACS Reagent	The colorimetric indicator.[1][2][3][4][5][6][7]
Ethanol (95% or Absolute)	HPLC Grade	Solvent for TBPB (improves drying and spreading on paper).
Citric Acid Monohydrate	ACS Reagent	Buffer component (Acid).
Sodium Citrate Dihydrate	ACS Reagent	Buffer component (Base).
Human Serum Albumin (HSA)	Lyophilized Powder	Standard for calibration.
Artificial Urine Matrix	Lab Prepared	Mimics clinical samples (Urea, NaCl, KCl, Creatinine).

Substrate & Hardware

- Paper: Whatman Grade 1 Chromatography Paper (pore size ~11 µm). Note: Do not use standard filter paper; chromatography paper ensures uniform wicking.
- Patterning: Xerox ColorQube (Solid Wax Printer) or similar wax-based printer.
- Heating: Hot plate (set to 120°C) or laminator.
- Imaging: Smartphone (12MP+) or flatbed scanner.

Fabrication Protocol

Step 1: Device Design & Printing

- Design the hydrophobic barriers using CAD software (e.g., AutoCAD or Adobe Illustrator). A standard design includes a circular detection zone (5 mm diameter) connected to a sample inlet via a microfluidic channel (2 mm width).
- Print the pattern onto Whatman No. 1 paper using a wax printer.
  - Critical Insight: Print in "High Quality" mode to ensure maximum wax deposition.

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Step 2: Wax Reflow (Hydrophobic Barrier Formation)

- Place the printed paper on a hot plate at 120°C for 90–120 seconds.
- Why? The wax melts and penetrates through the thickness of the paper, creating a complete hydrophobic wall that guides the fluid.
- QC Check: Drop 10 µL of red dye in the detection zone. If it leaks across the barrier, increase reflow time.

Step 3: Chemical Modification (The "Inking" Process)

This is the most critical step for assay reproducibility.

A. Buffer Preparation (Citrate Buffer, 250 mM, pH 3.2)

- Mix 250 mM Citric Acid and 250 mM Sodium Citrate solutions until pH 3.2 is reached.
- Expert Tip: A slightly higher concentration (250 mM) is preferred over standard 100 mM to ensure the paper's intrinsic acidity/alkalinity does not shift the assay pH.

B. Indicator Solution

- Dissolve TBPB in 95% Ethanol to a concentration of 3.3 mM (approx. 2.2 mg/mL).
- Optimization: Ethanol is used because it evaporates quickly, preventing the "coffee-ring effect" where the dye concentrates at the edges of the zone.

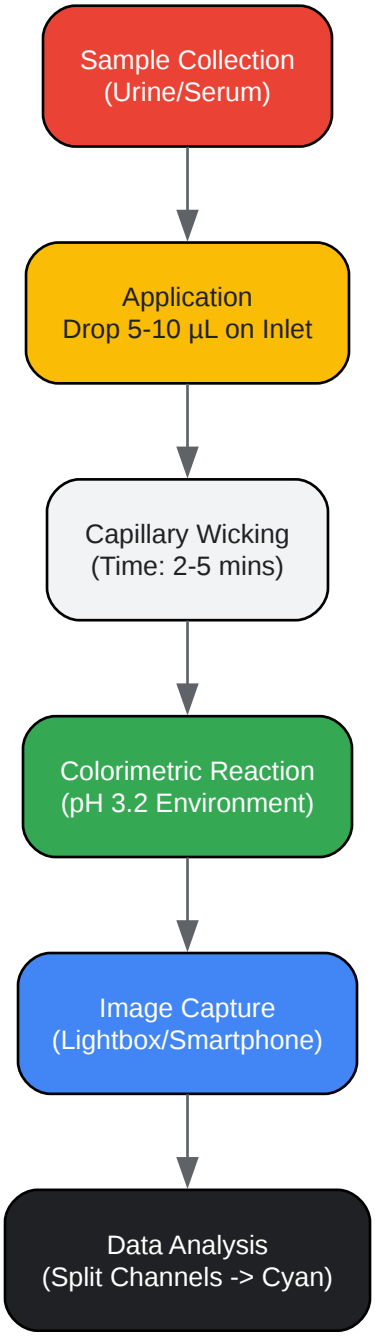
C. Deposition

- Pipette 0.5 µL of the Citrate Buffer into the detection zone. Allow to dry (10 min at RT).
- Pipette 0.5 µL of the TBPB solution directly on top of the dried buffer spot.
- Allow to dry completely in the dark (TBPB is light sensitive over long periods).

Experimental Workflow & Data Acquisition

Workflow Diagram

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Figure 2: Operational workflow for TBPB-based PAD assay.[6]

Step-by-Step Assay

- Sample Application: Introduce 5–10 µL of the sample to the inlet zone.

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- Elution: Allow the fluid to wick into the detection zone. The yellow detection zone will turn blue/green if protein is present.[1][8][3]
- Incubation: Wait 5 minutes for the color to stabilize.
- Imaging:
  - Place the PAD in a light box (controlled lighting is crucial for quantification).
  - Capture an image using a smartphone or scanner (save as RAW or high-quality JPEG).

Data Analysis & Quantification

Do not rely on the "RGB" composite image. The sensitivity lies in specific color channels.

- Software: Use ImageJ (Fiji) or a custom Python script.
- Channel Splitting: Split the image into Red, Green, and Blue channels.
  - Expert Insight: The Red Channel often shows the highest absorbance change (inverse intensity) because the blue product absorbs red light. Alternatively, convert to CMYK and use the Cyan channel.
- Calculation: Calculate the "Mean Gray Value" (intensity) of the detection zone (

) and the background (

).

  Or simply use Mean Intensity if linearity is sufficient.

Validation & Troubleshooting

Performance Metrics (Typical)

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Parameter	Value	Notes
Linear Range	0 – 2000 mg/L (HSA)	Covers clinical microalbuminuria range.
LOD	~15–30 mg/L	Sufficient for screening (clinical cutoff often 30 mg/L).
Response Time	< 5 Minutes	
Shelf Life	2–3 Months	Store in opaque, desiccated pouch.

Troubleshooting Guide

- Problem:Uneven color distribution (Coffee Ring).
  - Solution: Reduce the drying temperature or use a lower percentage of ethanol in the dye solvent (e.g., 50% EtOH).
- Problem:False Positives in Urine.
  - Cause: Highly alkaline urine (pH > 8.[8][9]0) can overwhelm the buffer capacity.[8]
  - Solution: Increase Citrate Buffer concentration to 500 mM or add a "pre-conditioning" zone with solid acid.
- Problem:High Background (Greenish tint).
  - Cause: TBPB concentration too high or paper acidity.
  - Solution: Titrate TBPB down to 2.5 mM; ensure paper is neutral before printing.

References

- Mechanism of Protein Error
  - Pugh, N. et al. "Protein Error of Indicators in Paper-Based Microfluidics." Analytical Chemistry, 2015.

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- Fabrication Protocol (Wax Printing)
  - Carrilho, E. et al. "Understanding Wax Printing: A Simple Micropatterning Process for Paper-Based Microfluidics." Analytical Chemistry, 2009.
- TBPB Assay Optimization
  - ResearchGate Protocol Review. "Colorimetric and Visual Methods for Urinary Protein Determination with Tetrabromophenol Blue."
- Clinical Relevance (Albuminuria)
  - National Institutes of Health (NIH). "Paper-Based Analytical Device for Quantitative Urinalysis."[3][6][10]

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Sources

- 1. Urine test strips | MACHEREY-NAGEL [mn-net.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. discovery.researcher.life [discovery.researcher.life]
- 5. Colorimetric determination of tetrabromobisphenol A based on enzyme-mimicking activity and molecular recognition of metal-organic framework-based molecularly imprinted polymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Paper-Based Analytical Device for Quantitative Urinalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. li01.tci-thaijo.org [li01.tci-thaijo.org]
- 8. scribd.com [scribd.com]
- 9. Explain the protein error of indicators and list any sources of interfere.. [askfilo.com]

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- 10. EP1536233A1 - Method for protein determination, indicator for protein determination, and test piece for protein determination - Google Patents [patents.google.com]
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